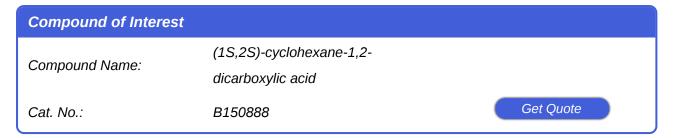




Commercial Availability of (1S,2S)-Cyclohexane-1,2-dicarboxylic Acid: A Technical Guide

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(1S,2S)-Cyclohexane-1,2-dicarboxylic acid, a chiral building block with significant applications in asymmetric synthesis, pharmaceutical development, and materials science, is commercially available from a range of chemical suppliers. This technical guide provides an indepth overview of its commercial availability, key chemical properties, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

(1S,2S)-Cyclohexane-1,2-dicarboxylic acid is a white crystalline solid at room temperature.
[1] It is a cyclohexane derivative featuring two carboxylic acid groups attached to adjacent carbon atoms.[1] Its specific stereochemistry is a crucial feature for its application in stereoselective reactions.[1]



Property	Value	
CAS Number	21963-41-7	
Molecular Formula	C ₈ H ₁₂ O ₄	
Molecular Weight	172.18 g/mol [1][2][3][4]	
Appearance	White or off-white crystalline powder[2]	
Melting Point	180 - 185 °C[2]	
Purity	≥ 98% (Assay by titration, GC)[2][3][4]	
Solubility	Soluble in acetone[3][5]	
Optical Rotation	$[\alpha]20/D = 15 - 20^{\circ} (c=1 \text{ in Acetone})[2]$	

Commercial Suppliers

The following table summarizes the commercial availability of **(1S,2S)-cyclohexane-1,2-dicarboxylic acid** from various suppliers. Please note that pricing and availability are subject to change and should be confirmed with the respective supplier.

Supplier	Product Number	Purity	Available Quantities	Price (USD)
Smolecule	S1533582	In Stock	-	-
Chem-Impex	02888	≥ 98%	1g, 5g	\$105.56 (1g), \$388.18 (5g)[2]
Fisher Scientific	AC465350010	98+%	-	\$165.95 - \$644.34[3]
Thermo Fisher Scientific	H52290.06	98+%	5g	\$365.00[6]
CP Lab Safety	-	min 98%	100g	-
Sunway Pharm Ltd	CB66261	-	-	-



Synthesis and Experimental Protocols

The synthesis of enantiomerically pure **(1S,2S)-cyclohexane-1,2-dicarboxylic acid** is often achieved through the resolution of a racemic mixture of trans-1,2-cyclohexanedicarboxylic acid.

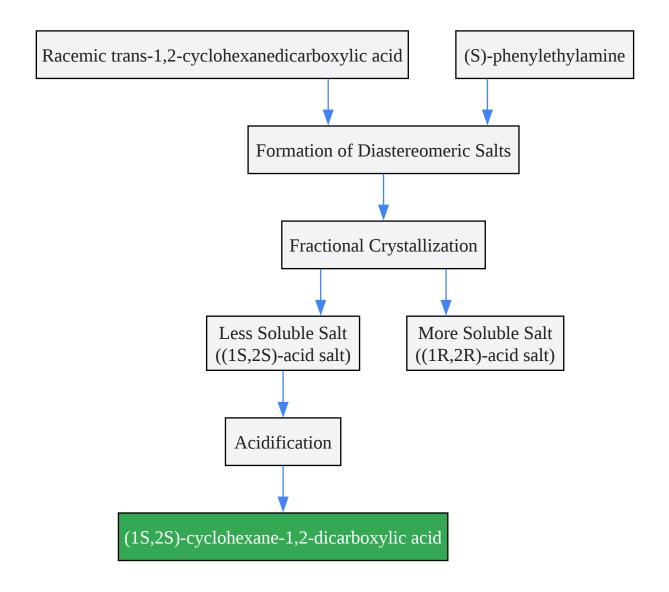
Protocol 1: Resolution of trans-1,2-Cyclohexanedicarboxylic Acid

A common method for resolving the racemic mixture involves the use of a chiral resolving agent, such as (S)-phenylethylamine, to form diastereomeric salts.[7] The differing solubilities of these salts allow for their separation.

Methodology:

- Dissolve the racemic trans-1,2-cyclohexanedicarboxylic acid in a suitable solvent.
- Add the chiral resolving agent, (S)-phenylethylamine. The molar ratio of the resolving agent to the dicarboxylic acid can influence the efficiency of the resolution.[7]
- The less soluble diastereomeric salt will precipitate out of the solution. This salt will be enriched in one of the enantiomers.
- Isolate the precipitated salt by filtration.
- Treat the isolated salt with an acid to liberate the enantiomerically enriched dicarboxylic acid.
- The enantiomeric excess (e.e%) of the final product can be determined using chiral chromatography or by measuring the optical rotation. A purity of 97% e.e. has been reported using this method.[7]





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Resolution of racemic trans-1,2-cyclohexanedicarboxylic acid.

Applications in Research and Development

(1S,2S)-Cyclohexane-1,2-dicarboxylic acid serves as a versatile chiral building block in several areas of chemical research and development.

- Asymmetric Synthesis: Its defined stereochemistry makes it a valuable precursor for the synthesis of other chiral molecules.[1]
- Pharmaceutical Research: It is used in the development of new drug candidates and as a starting material for biologically active molecules.[1][2] For instance, it is a key intermediate

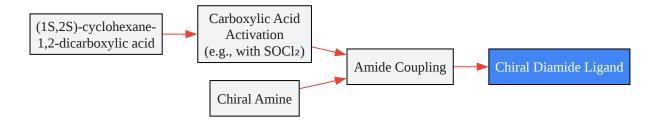


in the synthesis of Lurasidone hydrochloride, an antipsychotic agent.[8]

 Materials Science: The rigid cyclohexane backbone can be incorporated into polymers and other advanced materials to enhance their properties.[1][2]

Example Workflow: Synthesis of a Chiral Ligand

The dicarboxylic acid can be converted into a variety of derivatives, such as amides or esters, which can function as chiral ligands in asymmetric catalysis.



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Synthesis of a chiral diamide ligand.

Safety and Handling

(1S,2S)-Cyclohexane-1,2-dicarboxylic acid is classified with the GHS hazard statements H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[6] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Store in a cool, dry place.[2]

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